

Application Notes and Protocols: Preparing L-655,240 Stock Solution with DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: L 655240

Cat. No.: B1673820

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

L-655,240 is a potent and selective antagonist of the thromboxane A2 (TP) receptor.^{[1][2]} It is a valuable tool for in vitro and in vivo studies investigating the role of the thromboxane pathway in various physiological and pathological processes, including platelet aggregation, smooth muscle contraction, and bronchoconstriction.^{[1][3]} This document provides a detailed protocol for the preparation, storage, and handling of L-655,240 stock solutions using dimethyl sulfoxide (DMSO) as a solvent.

Quantitative Data Summary

The following tables summarize the key quantitative information for L-655,240.

Table 1: Physicochemical Properties of L-655,240

Property	Value	Reference
Molecular Weight	373.85 g/mol	^[2]
Formula	C ₂₁ H ₂₁ ClFNO ₂	^[2]
CAS Number	103253-15-2	^[2]

Table 2: Solubility of L-655,240

Solvent	Solubility	Reference
DMSO	30 mg/mL	[3]
Water	<2 mg/mL (insoluble)	[3]

Table 3: Biological Activity of L-655,240

Assay	Activity	Reference
Inhibition of human platelet aggregation (U-44069 induced)	IC ₅₀ = 7 nM	[1][2]
Antagonism of U-44069 induced contractions in guinea-pig trachea	pA ₂ = 8.0	[1]
Antagonism of U-44069 induced contractions in guinea-pig pulmonary artery	pA ₂ = 8.4	[1]
Antagonism of U-44069 induced contractions in guinea-pig thoracic aorta	pA ₂ = 8.0	[1]
Inhibition of bronchoconstriction in guinea-pigs (U-44069 induced, i.v.)	ED ₅₀ = 0.09 mg/kg	[1][3]
Inhibition of bronchoconstriction in guinea-pigs (arachidonic acid induced, i.v.)	ED ₅₀ = 0.23 mg/kg	[1][3]

Table 4: Recommended Storage Conditions

Form	Storage Temperature	Duration	Reference
Solid (Powder)	Room Temperature	Not specified	[2] [3]
Solid (Powder)	-20°C	3 years	[4]
Solid (Powder)	4°C	2 years	[4]
Stock Solution in DMSO	-20°C	1 month	[4]
Stock Solution in DMSO	-80°C	6 months	[4]

Experimental Protocol: Preparation of L-655,240 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of L-655,240 in DMSO.

Materials:

- L-655,240 powder
- Dimethyl sulfoxide (DMSO), anhydrous, sterile
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

Procedure:

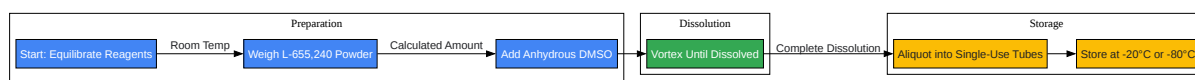
- Equilibrate Reagents: Allow the L-655,240 powder and anhydrous DMSO to come to room temperature before opening to prevent condensation.

- Weighing L-655,240:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh the desired amount of L-655,240 powder into the tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.74 mg of L-655,240 (Molecular Weight = 373.85 g/mol).
 - Calculation:
 - $\text{Volume (L)} \times \text{Concentration (mol/L)} = \text{Moles}$
 - $0.001 \text{ L} \times 0.01 \text{ mol/L} = 0.00001 \text{ mol}$
 - $\text{Moles} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.00001 \text{ mol} \times 373.85 \text{ g/mol} = 0.0037385 \text{ g} = 3.74 \text{ mg}$
- Dissolving in DMSO:
 - Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the L-655,240 powder. For a 10 mM stock, if you weighed 3.74 mg, add 1 mL of DMSO.
 - Cap the tube tightly.
- Vortexing:
 - Vortex the solution until the L-655,240 is completely dissolved. Gentle warming in a water bath (37°C) may be used to aid dissolution if necessary, but avoid excessive heat.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryovials. This minimizes freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[4\]](#)

Safety Precautions:

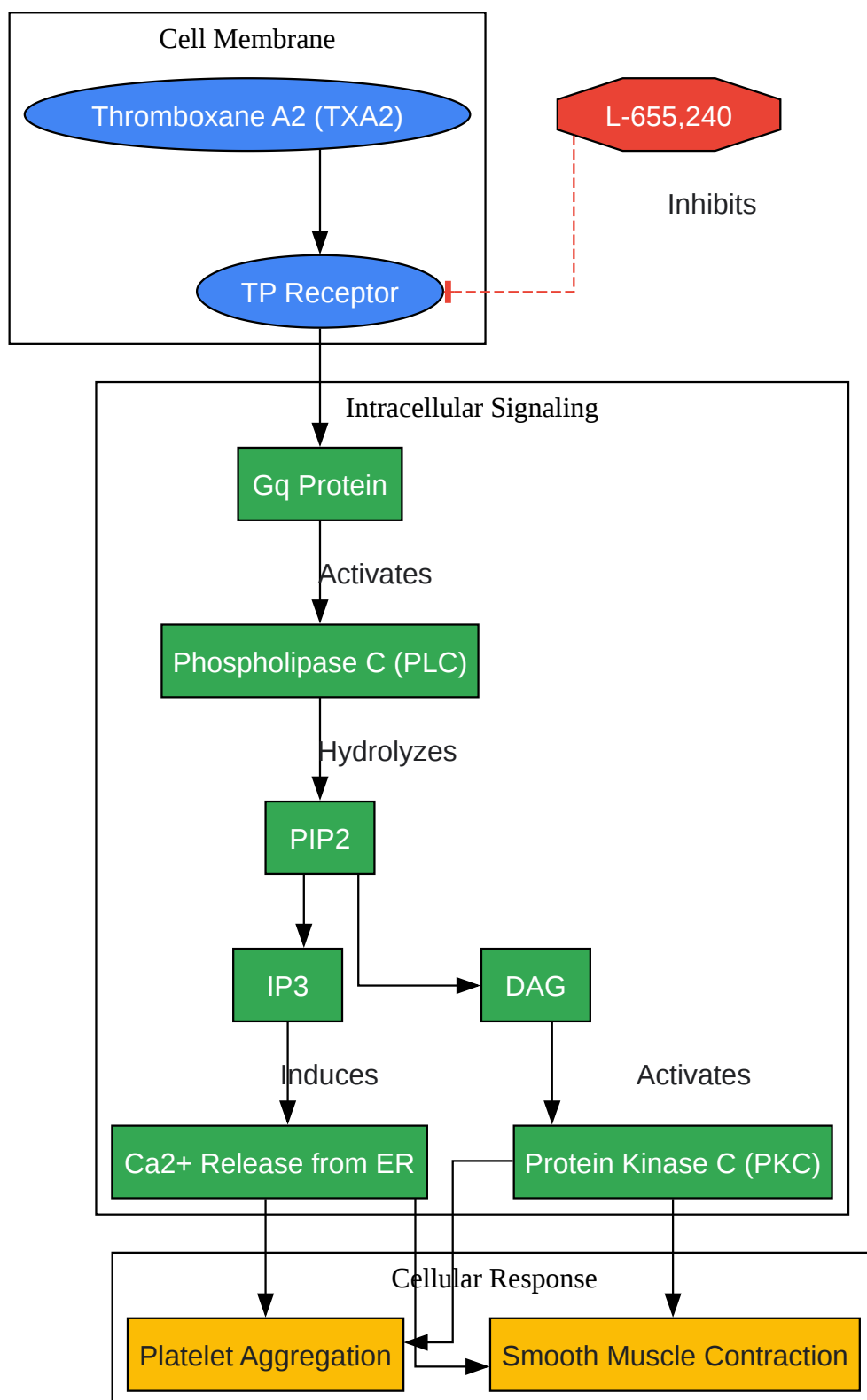
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling L-655,240 and DMSO.
- Work in a well-ventilated area or a chemical fume hood.
- Refer to the Safety Data Sheet (SDS) for L-655,240 and DMSO for detailed safety information.

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for preparing L-655,240 stock solution.



[Click to download full resolution via product page](#)

Caption: Thromboxane A2 signaling pathway and the inhibitory action of L-655,240.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pharmacology of L-655,240 (3-[1-(4-chlorobenzyl)-5-fluoro-3-methyl-indol-2-yl]2,2-dimethylpropanoic acid); a potent, selective thromboxane/prostaglandin endoperoxide antagonist - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. L-655,240 | CAS 103253-15-2 | L655240 | Tocris Bioscience [tocris.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. L 655240 | thromboxane and prostaglandin endoperoxide receptor antagonist | CAS# 103253-15-2 | InvivoChem [invivochem.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparing L-655,240 Stock Solution with DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1673820#preparing-l-655-240-stock-solution-with-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com